

Application Note: ALX1 siRNA Delivery Methods for Primary Cells

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Compound of Interest

Compound Name: ALX1 Human Pre-designed siRNA
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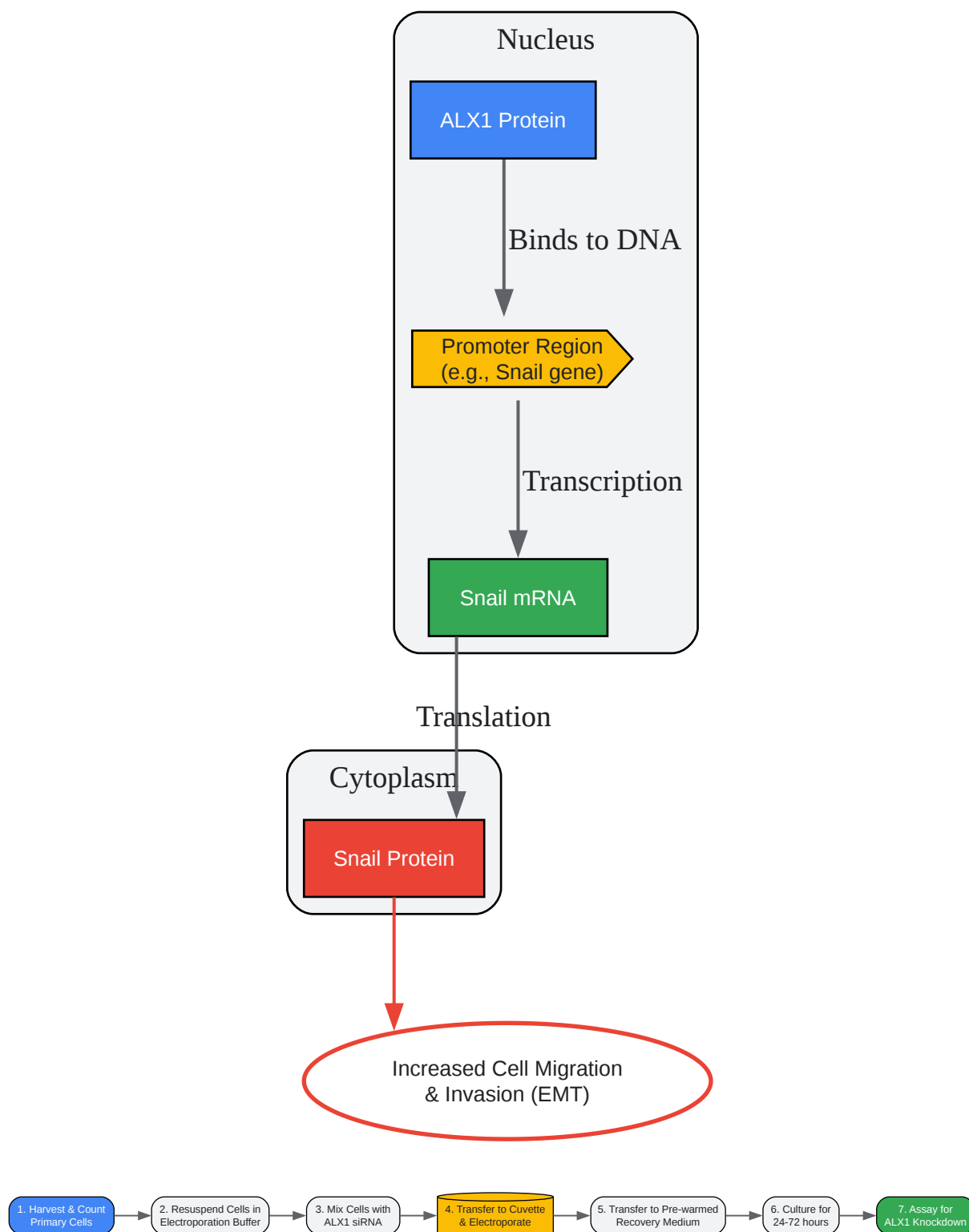
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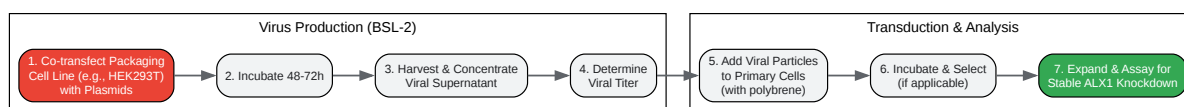
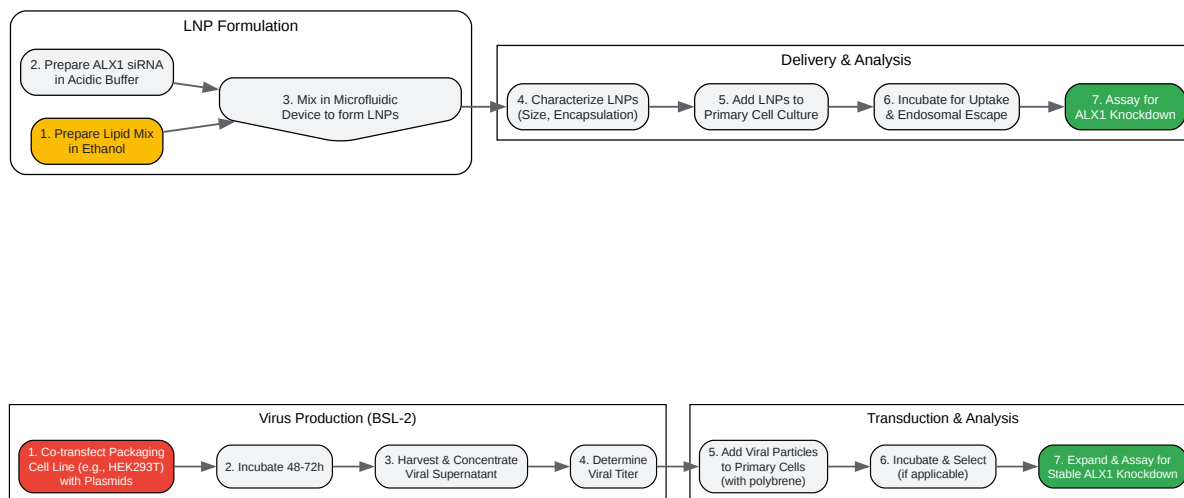
The ALX Homeobox 1 (ALX1) protein is a critical transcription factor belonging to the homeobox family, which plays a pivotal role in directing the formation of body structures during early embryonic development.[1] Specifically, the ALX1 protein is essential for the normal development of the head and face, governing the activity of genes that regulate cell proliferation and migration.[1] Recent studies have also implicated ALX1 in various pathologies, including cancer, where it can promote migration, invasion, and epithelial-mesenchymal transition (EMT) through pathways like Wnt/ β -catenin and by upregulating Snail expression.[2]

RNA interference (RNAi) using small interfering RNA (siRNA) is a powerful technique for post-transcriptionally silencing target genes like ALX1 to elucidate their function. However, delivering siRNA into primary cells presents significant challenges compared to immortalized cell lines. Primary cells are often recalcitrant to standard transfection methods, leading to low efficiency and high cytotoxicity.[3][4][5] This document provides a detailed overview and protocols for several effective methods of delivering ALX1 siRNA into primary cells, including electroporation, lipid nanoparticles (LNPs), and viral vectors.

ALX1 Signaling Pathway

The ALX1 protein functions as a DNA-binding transcription factor that controls the expression of genes involved in cell growth, division, and movement.[1][6] Dysregulation of ALX1 can lead to the activation of signaling pathways that promote cell migration and invasion, key processes in cancer metastasis.





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